

A Researcher's Guide to Evaluating m-PEG11-amine: A Comparative Framework

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Compound of Interest

Compound Name: *m*-PEG11-amine

Cat. No.: B609233

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For researchers, scientists, and drug development professionals, the purity and quality of reagents are paramount to the success of their work. This guide provides a framework for the evaluation of **m-PEG11-amine**, a commonly used linker in bioconjugation, antibody-drug conjugates (ADCs), and PROTAC development, from various suppliers.

The consistency and purity of **m-PEG11-amine** directly impact the efficiency of conjugation reactions, the homogeneity of the final product, and the reliability of experimental outcomes. This guide outlines key quality attributes to consider, presents standardized experimental protocols for in-house verification, and offers a template for comparing products from different suppliers. While direct comparative data is proprietary to individual suppliers and end-users, this guide empowers researchers to generate their own data for informed decision-making.

Key Quality Attributes for m-PEG11-amine

When sourcing **m-PEG11-amine**, it is crucial to assess the following parameters, which should ideally be detailed in the supplier's Certificate of Analysis (CoA). Independent verification of these attributes is highly recommended.

Quality Attribute	Recommended Analytical Technique(s)	Description
Identity	^1H NMR, ^{13}C NMR, Mass Spectrometry (MS)	Confirms the chemical structure of m-PEG11-amine.
Purity	HPLC/UPLC (with UV, ELSD, or CAD), qNMR	Quantifies the percentage of the desired m-PEG11-amine molecule in the provided sample. Most suppliers claim a purity of >98%.
Polydispersity Index (PDI)	Mass Spectrometry, Gel Permeation Chromatography (GPC)	For a discrete PEG like m-PEG11-amine, the PDI should be very close to 1.0, indicating a highly monodisperse product.
Appearance	Visual Inspection	The product should be a white to off-white solid or a viscous oil, free of particulates.
Solubility	As per application needs	Should be clearly soluble in relevant solvents such as water, DMSO, and DMF.
Residual Solvents	GC-MS	Quantifies any remaining solvents from the synthesis and purification process.
Water Content	Karl Fischer Titration	Determines the amount of water present, which can affect reaction stoichiometry.

Comparative Data Table (Template)

Researchers can use the following table to summarize their findings from the analysis of **m-PEG11-amine** from different suppliers. This allows for a direct, data-driven comparison.

Parameter	Supplier A (Lot #)	Supplier B (Lot #)	Supplier C (Lot #)	Acceptance Criteria
Identity (¹ H NMR)	Conforms	Conforms	Conforms	Conforms to structure
Purity (HPLC, %)	99.2	98.5	99.5	> 98.0%
Molecular Weight (MS)	515.6 g/mol	515.7 g/mol	515.6 g/mol	515.64 ± 0.5 g/mol
Appearance	White Solid	Off-white Solid	White Solid	White to off-white solid
Water Content (%)	0.15	0.30	0.10	< 0.5%
Residual Solvents (ppm)	< 50	< 50	< 50	As per ICH guidelines

Experimental Protocols

Detailed methodologies are crucial for reproducible and comparable results. Below are standard protocols for the key analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy for Identity

- Objective: To confirm the chemical structure of **m-PEG11-amine**.
- Sample Preparation: Dissolve 5-10 mg of the **m-PEG11-amine** sample in a suitable deuterated solvent (e.g., CDCl₃, D₂O, or DMSO-d₆).
- Instrumentation: 400 MHz or higher NMR spectrometer.
- ¹H NMR Analysis: Acquire the proton NMR spectrum. The characteristic peaks for the methoxy group (CH₃O-), the ethylene glycol repeat units (-OCH₂CH₂O-), and the terminal amine group (-CH₂NH₂) should be present and have the correct integration values.

- ^{13}C NMR Analysis: Acquire the carbon NMR spectrum to confirm the presence of all expected carbon environments.

High-Performance Liquid Chromatography (HPLC) for Purity Assessment

- Objective: To determine the purity of **m-PEG11-amine** and identify any impurities.
- Instrumentation: An HPLC or UPLC system equipped with a suitable detector. As PEG compounds lack a strong UV chromophore, an Evaporative Light Scattering Detector (ELSD) or a Charged Aerosol Detector (CAD) is recommended for accurate quantification.^[1]
- Chromatographic Conditions:
 - Column: A reverse-phase C18 column (e.g., 4.6 x 150 mm, 3.5 μm).
 - Mobile Phase A: 0.1% Formic acid in Water.
 - Mobile Phase B: 0.1% Formic acid in Acetonitrile.
 - Gradient: A suitable gradient from 5% to 95% B over 20-30 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 30 $^{\circ}\text{C}$.
 - Injection Volume: 10 μL .
- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area.

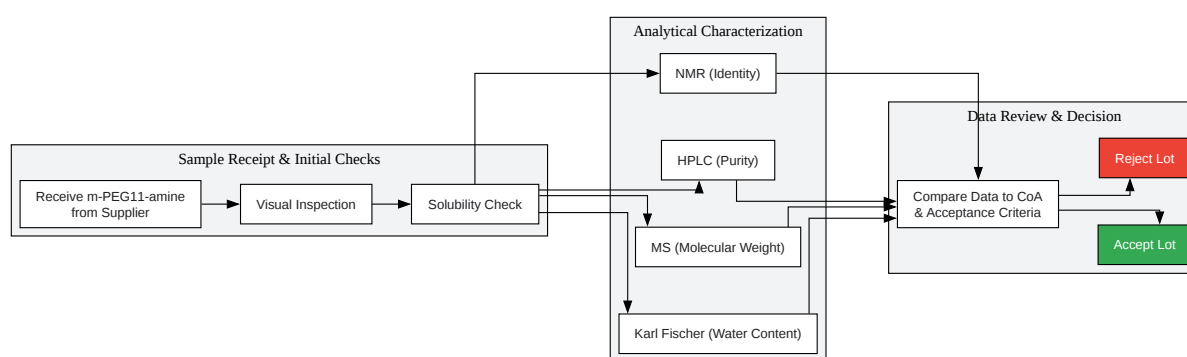
Mass Spectrometry (MS) for Molecular Weight Verification

- Objective: To confirm the molecular weight of **m-PEG11-amine**.
- Instrumentation: An Electrospray Ionization Mass Spectrometer (ESI-MS).

- Sample Preparation: Prepare a dilute solution of the sample in a suitable solvent (e.g., methanol or acetonitrile with 0.1% formic acid).
- Analysis: Infuse the sample directly into the mass spectrometer. The resulting spectrum should show a prominent peak corresponding to the expected molecular ion ($[M+H]^+$ at m/z 516.6).

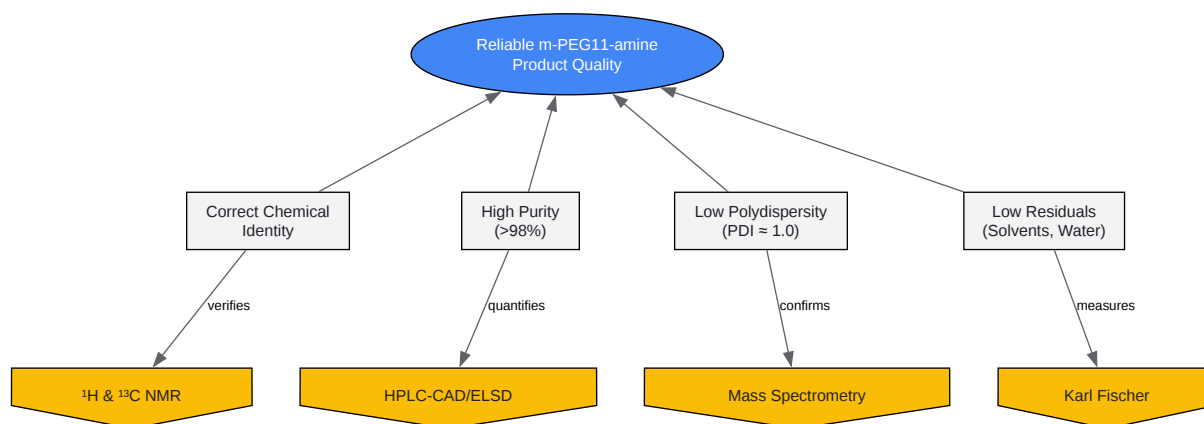
Visualizing the Workflow

To aid in understanding the evaluation process, the following diagrams illustrate the key workflows.



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Caption: Experimental workflow for the quality control of **m-PEG11-amine**.



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Caption: Relationship between quality attributes and analytical methods.

By implementing a systematic evaluation process, researchers can ensure the quality and consistency of their **m-PEG11-amine**, leading to more reliable and reproducible scientific outcomes.

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References

- 1. tools.thermofisher.com [tools.thermofisher.com]

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